

Application Notes and Protocols: Valtrate Hydrine B4 Stock Solution

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Compound of Interest

Compound Name: Valtrate hydrine B4

Cat. No.: B2825255

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation, storage, and handling of **Valtrate hydrine B4** stock solutions to ensure stability and experimental consistency.

Introduction

Valtrate hydrine B4 is a natural compound found in *Valeriana jatamansi* with reported antifungal activities.^{[1][2][3]} Proper preparation and storage of stock solutions are critical for maintaining its biological activity and obtaining reliable experimental results. This document outlines the recommended procedures for handling **Valtrate hydrine B4** in a laboratory setting.

Physicochemical Properties

| Property | Value | Source |
|-------------------|---------------------|---|
| CAS Number | 18296-48-5 | [4] [5] |
| Molecular Formula | C27H40O10 | |
| Molecular Weight | 524.6 g/mol | |
| Appearance | Powder | |
| Purity | >95% to ≥98% (HPLC) | |

Solubility

Valtrate hydrine B4 is soluble in a range of organic solvents. Solubility data from various suppliers is summarized below. It is recommended to test solubility at the desired concentration.

| Solvent | Solubility Notes | Source |
|-----------------|---|--------|
| DMSO | 1 mg/mL (1.91 mM). Requires sonication and warming. | |
| Methanol | Soluble | |
| Ethyl Acetate | Soluble | |
| Chloroform | Soluble | |
| Dichloromethane | Soluble | |
| Acetone | Soluble | |

For higher concentrations, warming the solution at 37°C and using an ultrasonic bath is recommended to aid dissolution.

Stock Solution Preparation Protocol

This protocol details the steps for preparing a **Valtrate hydrine B4** stock solution.

Materials:

- **Valtrate hydrine B4** powder
- Appropriate solvent (e.g., DMSO)
- Sterile, amber glass vials or polypropylene tubes
- Calibrated balance
- Vortex mixer

- Ultrasonic bath
- Warming device (e.g., water bath at 37°C)

Procedure:

- Pre-weighing: Allow the **Valtrate hydrine B4** powder vial to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of **Valtrate hydrine B4** powder in a sterile tube.
- Solvent Addition: Add the calculated volume of the chosen solvent to achieve the desired stock concentration. For example, to prepare a 10 mM stock solution in DMSO, add 190.6 μL of DMSO to 1 mg of **Valtrate hydrine B4** (assuming a molecular weight of 524.6 g/mol).
- Dissolution:
 - Vortex the solution thoroughly.
 - If the compound does not fully dissolve, warm the tube to 37°C.
 - Place the tube in an ultrasonic bath for a short period to facilitate dissolution.
 - Visually inspect the solution to ensure complete dissolution.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into single-use volumes in sterile, tightly sealed vials.
- Labeling: Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.

Storage and Stability

Proper storage is crucial for maintaining the integrity of the **Valtrate hydrine B4** stock solution.

| Condition | Storage Period | Recommendations | Source |
|--------------------|----------------|--|--------|
| Powder | Up to 3 years | Store at -20°C. | |
| In Solvent (-80°C) | Up to 6 months | Store in sealed containers, protected from moisture and light. | |
| In Solvent (-20°C) | Up to 1 month | Store in sealed containers, protected from moisture and light. | |

General Storage Recommendations:

- Store stock solutions in a dry and well-ventilated place.
- Protect from light by using amber vials or by wrapping tubes in foil.
- Ensure containers are tightly sealed to prevent evaporation and contamination.

Safety and Handling Precautions

Personal Protective Equipment (PPE):

- Wear appropriate personal protective equipment, including a lab coat, safety glasses, and gloves.

Handling:

- Avoid contact with skin and eyes. In case of contact, rinse thoroughly with water.
- Avoid the formation of dust and aerosols.
- Ensure adequate ventilation when handling the compound.
- For research use only. Not for therapeutic use in humans.

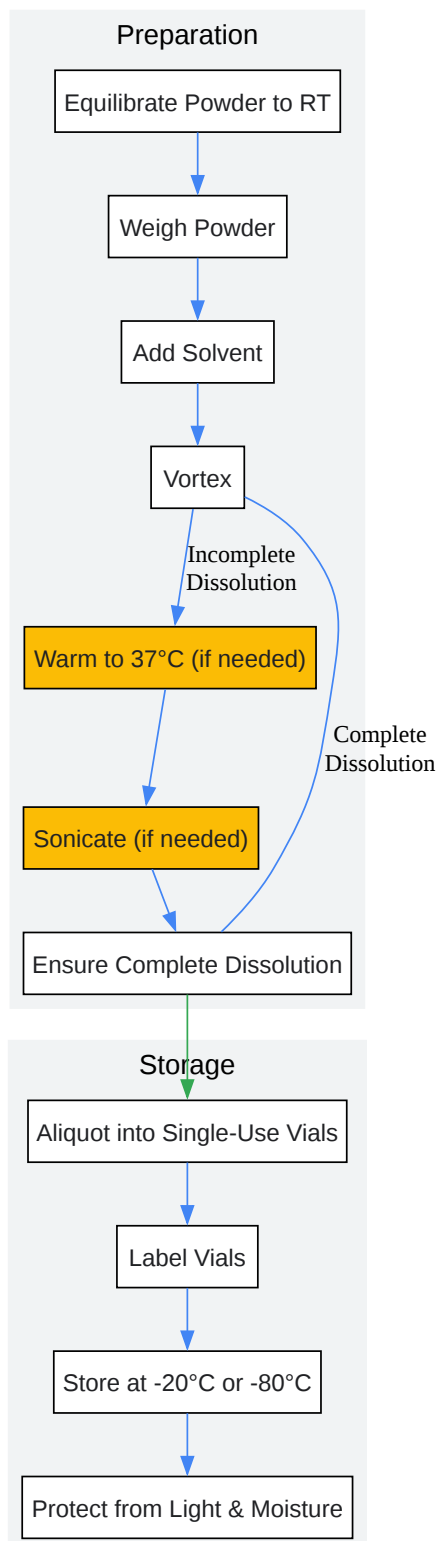
Disposal:

- Dispose of the compound and its container in accordance with local regulations.

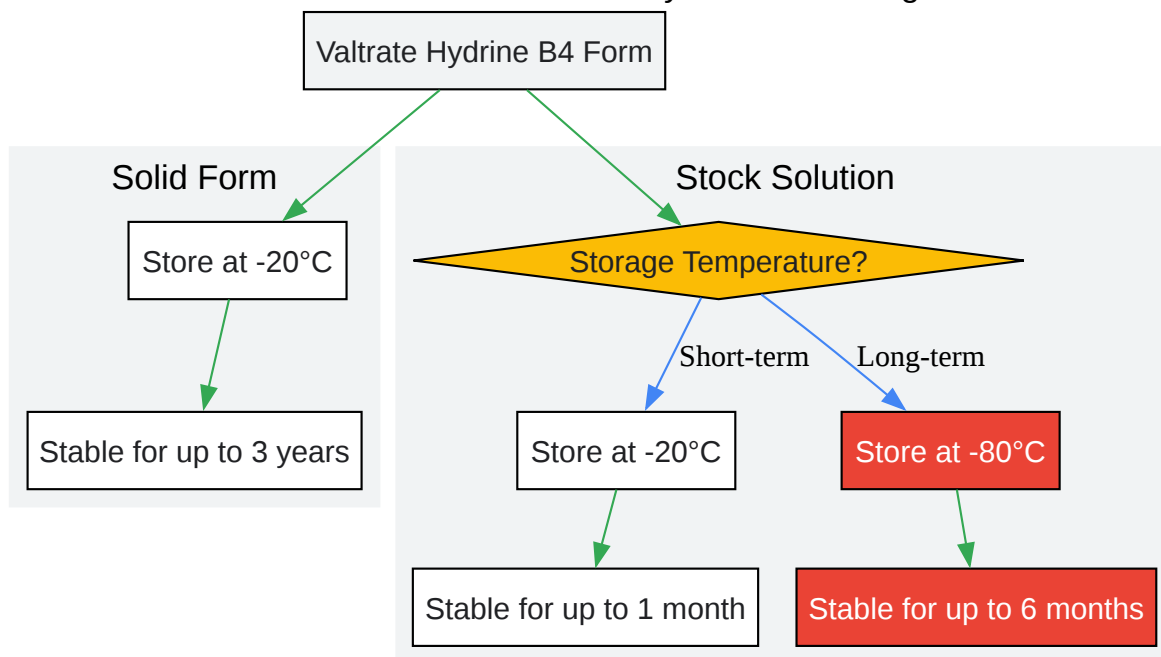
Visual Protocols

Below are diagrams illustrating the key workflows for preparing and storing **Valtrate hydrine B4** stock solutions.

Workflow for Valtrate Hydrine B4 Stock Solution Preparation



Decision Tree for Valtrate Hydrine B4 Storage



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